

# Ethacizine HCl Solubility & Physicochemical Properties

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## Compound Focus: Ethacizine hydrochloride

CAS No.: 57530-40-2

Cat. No.: S1933674

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Here is a consolidated view of the fundamental data for Ethacizine HCl relevant to preparing stock solutions [1] [2] [3].

Property	Value
CAS Number	57530-40-2 [1] [2] [3]
Molecular Formula	C <sub>22</sub> H <sub>28</sub> ClN <sub>3</sub> O <sub>3</sub> S [1] [3]
Molecular Weight	449.99 g/mol [1] [3]
Appearance	White to off-white solid [1] [2]
Solubility in DMSO	~100 mg/mL [1] [2]
Concentration in DMSO	~222.23 mM [1] [2]

## Application Notes & Experimental Protocols

### Stock Solution Preparation in DMSO

This protocol is suitable for creating concentrated stock solutions for *in vitro* assays.

- **Calculation:** Determine the mass of Ethacizine HCl needed for your desired stock concentration (e.g., 100 mg/mL).
- **Weighing:** Accurately weigh the compound using an analytical balance.
- **Dissolution:** Transfer the powder to a suitable vial and add the required volume of pure, anhydrous DMSO.
- **Mixing:** Vortex the mixture thoroughly. **Sonication is recommended** to aid in dissolving the powder completely and to create a clear solution [3].
- **Aliquoting and Storage:** Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. Store at **-20°C for 1 month** or at **-80°C for 6 months** [1] [2].

## Preparation of Working Solutions for In Vivo Studies

The search results provide several formulations for preparing working solutions from the DMSO stock for research involving animal models. The general principle is to sequentially add co-solvents to maintain solubility while diluting DMSO to a biologically tolerable concentration [2] [3].

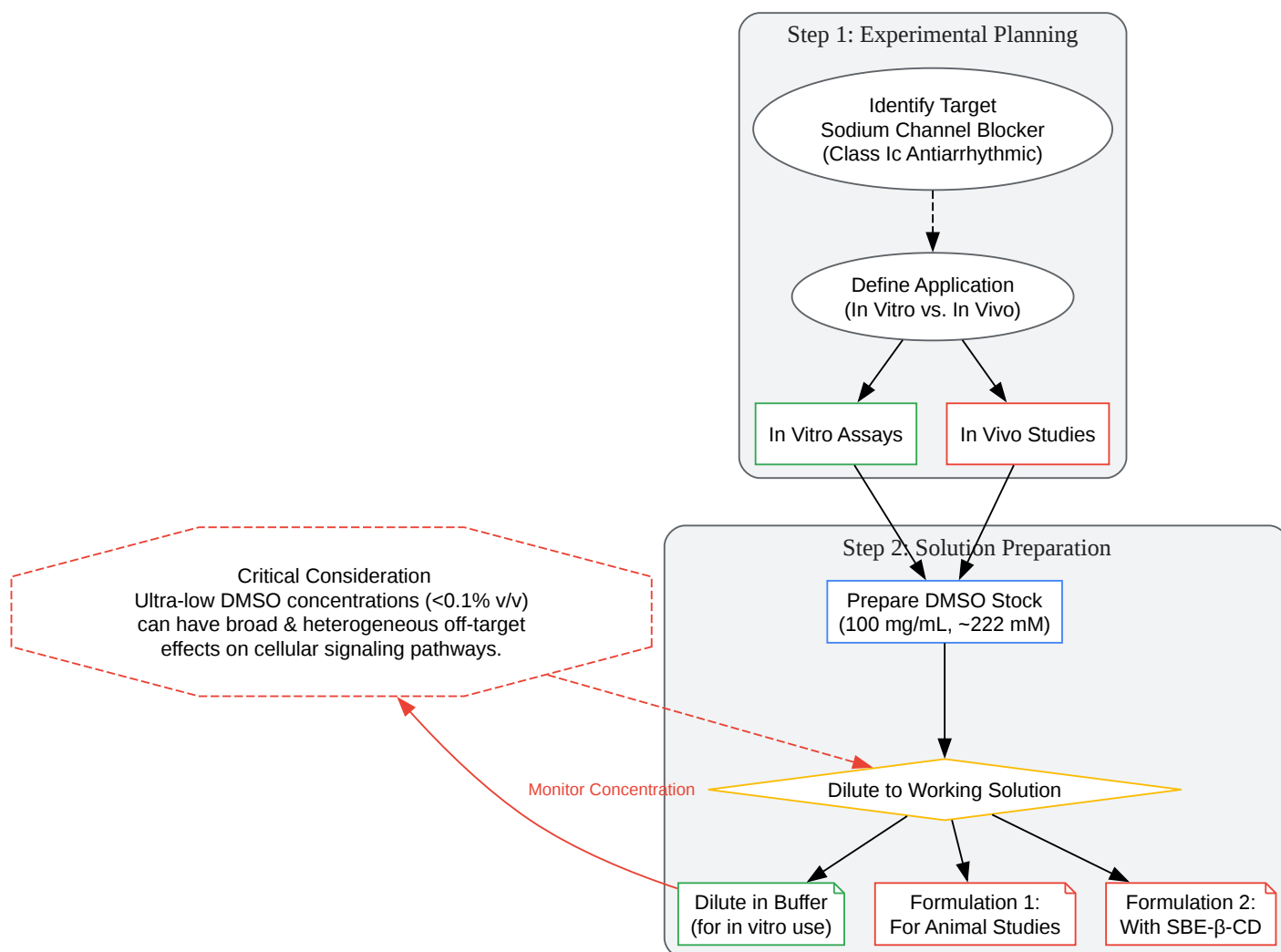
**Formulation 1: Aqueous Solution with PEG300 and Tween 80** This formulation is designed to achieve a clear solution in a primarily saline-based solvent.

- **Final Composition:** 10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline [2] [3].
- **Protocol:**
  - Add 100  $\mu$ L of a 25 mg/mL DMSO stock solution to 400  $\mu$ L of PEG300. Mix evenly.
  - Add 50  $\mu$ L of Tween-80 to the mixture. Mix evenly until clear.
  - Add 450  $\mu$ L of normal saline (0.9% sodium chloride in ddH<sub>2</sub>O) to adjust the final volume to 1 mL.
  - The final concentration of Ethacizine HCl is 2.5 mg/mL (5.56 mM) [2].

**Formulation 2: Solution with SBE- $\beta$ -CD** This formulation uses a cyclodextrin to enhance solubility and stability.

- **Final Composition:** 10% DMSO, 90% (20% SBE- $\beta$ -CD in Saline) [2].
- **Protocol:**
  - Add 100  $\mu$ L of a 25 mg/mL DMSO stock solution to 900  $\mu$ L of a 20% SBE- $\beta$ -CD in saline solution.
  - Mix evenly until a clear solution is obtained.
  - The final concentration of Ethacizine HCl is 2.5 mg/mL (5.56 mM) [2].

The workflow for planning and preparing your solutions, incorporating critical considerations from the search results, can be visualized as follows:



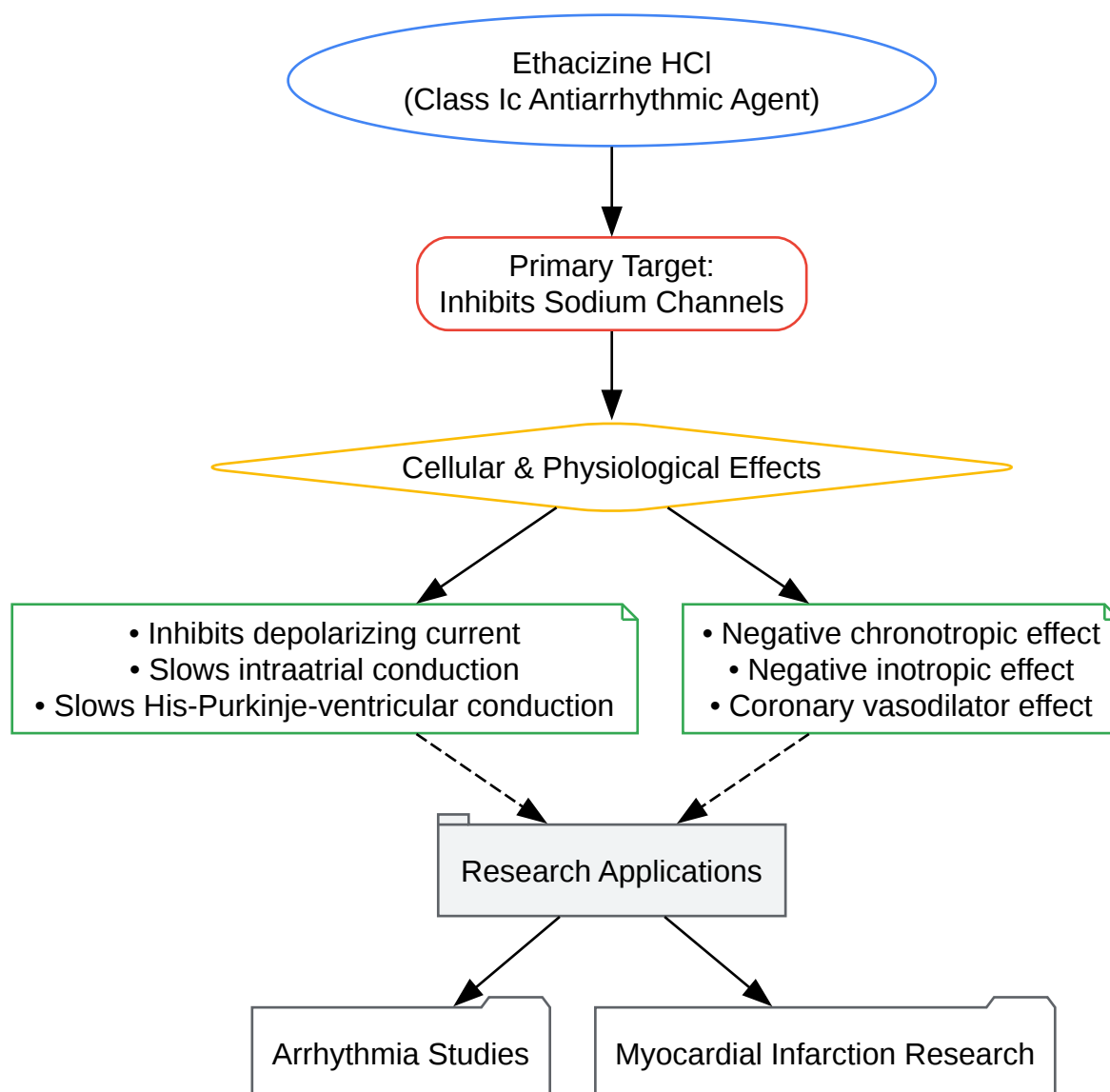
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## Critical Experimental Considerations

- **DMSO Control is Essential:** Recent research highlights that even ultra-low concentrations of DMSO (as low as 0.0008% v/v) can have **broad, heterogeneous, and cell-line-dependent effects** on cellular signaling networks, including the phosphorylation of kinases and downstream substrates [4]. It is critical to include vehicle controls containing the same concentration of DMSO as your test solutions in every experiment to distinguish the compound's effect from the solvent's.
- **Solution Stability:** Always prepare stock solutions fresh whenever possible. For stored aliquots, visually inspect for precipitation or crystallization before use. If precipitation is observed, gently warm and sonicate the solution.
- **Intended Use Statement:** All suppliers emphasize that Ethacizine HCl is "**For research use only. Not for human use.**" [1] [2] [3]. It is intended for analytical development, method validation, and preclinical research.

## Research Context & Biological Activity

To inform your experimental design, the diagram below summarizes the known biological activity and research context of Ethacizine HCl.



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## Conclusion

This guide provides a foundation for working with Ethacizine HCl in a research setting. The consistent solubility data across suppliers allows for reliable stock solution preparation. The provided protocols for *in vivo* formulations and the critical note on DMSO's off-target effects are intended to help you design more robust and interpretable experiments. Successful research with this compound hinges on meticulous solution preparation and rigorous control for solvent effects.

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## References

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3. | Sodium Channel | TargetMol Ethacizine hydrochloride [targetmol.com]
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To cite this document: Smolecule. [Ethacizine HCl Solubility & Physicochemical Properties].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1933674#ethacizine-hcl-dmso-solubility-for-research>]

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